

ARP 100 Stock Solution Guide & Troubleshooting

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Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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Preparing a stable and concentrated stock solution of ARP 100 is crucial for the success of your experiments. The table below summarizes the key physicochemical data and a standard protocol for a 100 mg/mL stock solution.

| Parameter | Specification |
|---------------------------------|---|
| Molecular Weight | 364.42 g/mol [1] [2] [3] |
| Solubility in DMSO | ~100 mg/mL (~274 mM) [1] [4] [5] |
| Recommended Stock Concentration | 100 mg/mL (274.41 mM) [1] [4] |
| Appearance | Off-white to light yellow solid [1] [4] [3] |

Protocol: Preparing 1 mL of 100 mg/mL Stock Solution in DMSO

- **Weigh** 100 mg of ARP 100 solid.
- **Add** 1 mL of fresh, high-quality, anhydrous DMSO.
- **Dissolve** by vortexing. If needed, briefly warm the tube in a warm water bath (around 37°C) or use ultrasonication to aid dissolution [1] [3].
- **Aliquot** the clear solution into small, single-use vials to minimize freeze-thaw cycles.
- **Store** aliquots at -20°C for short-term use (1 month) or at -80°C for longer-term storage (6 months) [1] [4].

Troubleshooting Common Stock Solution Problems

Here are solutions to frequent issues researchers encounter when working with ARP 100 stock solutions.

| Problem | Possible Cause & Solution |
|---|---|
| Solution won't clear / precipitate forms | Cause: DMSO is hygroscopic. Absorbed moisture reduces solubility. Solution: Use newly opened, anhydrous DMSO. Ensure the vial is tightly sealed after use. Gentle warming and sonication can help re-dissolve the compound [1] [5]. |
| Loss of activity in cell-based assays | Cause: Repeated freeze-thaw cycles of the stock solution can degrade ARP 100. Solution: Store single-use aliquots at -80°C. Avoid thawing and refreezing the main stock [1] [4]. |
| Unexpected cytotoxicity | Cause: The final concentration of DMSO in the cell culture medium is too high. Solution: Ensure the final DMSO concentration does not exceed 0.1-0.5% (v/v) in your cell culture experiments. Use the stock solution sparingly [6]. |

In Vitro Experimental Protocols

To help you design your experiments, here is a summary of key experimental data and a cited protocol from the literature.

Biological Activity & Selectivity Profile (IC₅₀ Values)

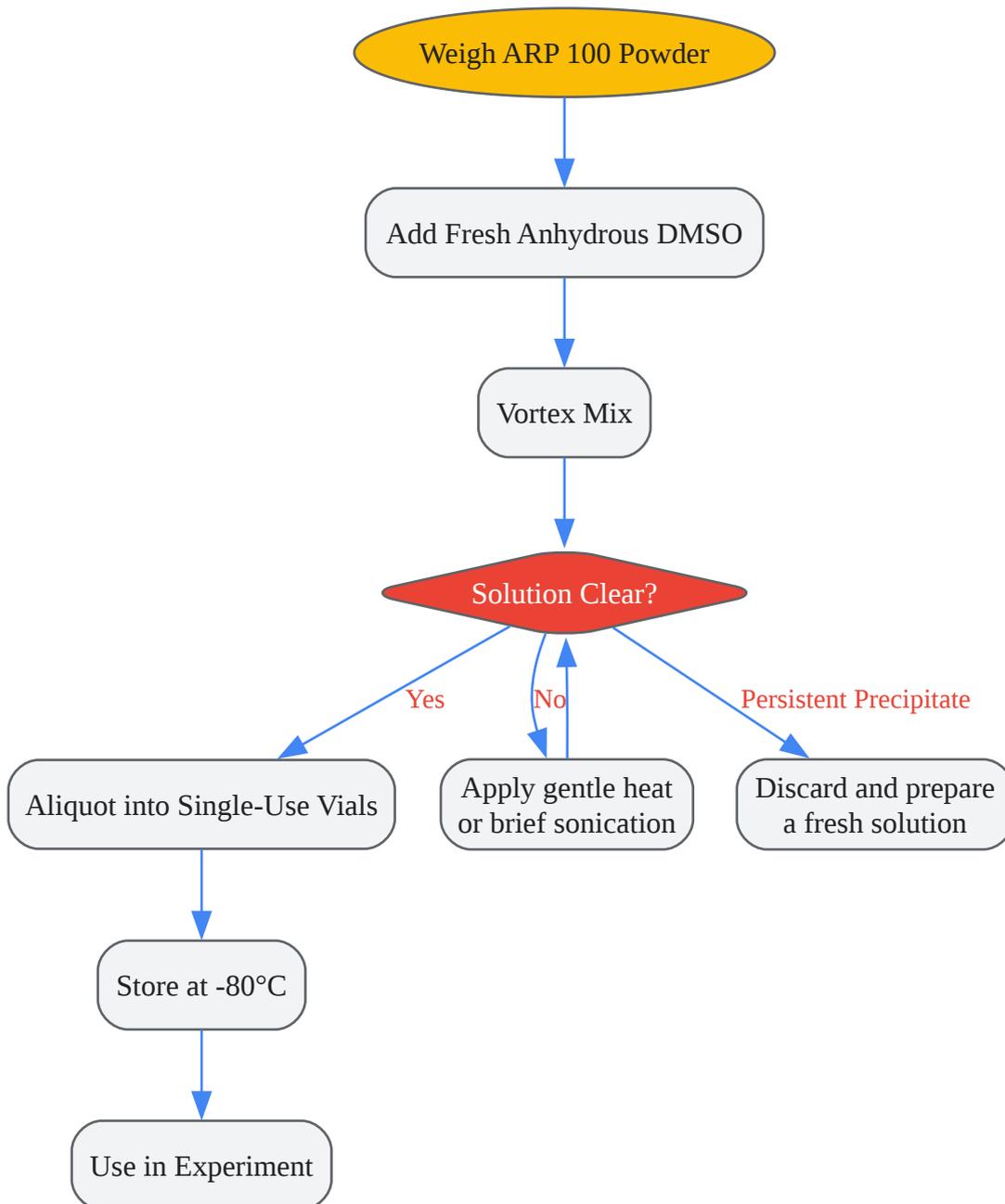
| Target | IC ₅₀ | Selectivity (vs. MMP-2) |
|--------|-----------------------------|-------------------------|
| MMP-2 | 12 nM [1] [2] [5] | - |
| MMP-9 | 0.2 µM (200 nM) [1] [2] [5] | ~17-fold |
| MMP-3 | 4.5 µM [1] [2] [5] | ~375-fold |
| MMP-1 | >50 µM [1] [2] [5] | >4000-fold |
| MMP-7 | >50 µM [1] [2] [5] | >4000-fold |

Cited Protocol: Anti-Invasion Assay in HT1080 Cells This protocol is adapted from a study that investigated the anti-invasive properties of ARP 100 [1] [5].

- **Cell Line:** HT1080 human fibrosarcoma cells.
- **Procedure:**
 - Plate HT1080 cells on Matrigel in complete medium.
 - After 24 hours, treat the cells with **ARP 100 at a final concentration of 50 nM**, diluted from the DMSO stock solution.
 - Incubate for 1 hour (or as required by your specific assay timeline).
 - Observe and quantify the total number of invasive elongations. A significant reduction indicates successful MMP-2 inhibition [1] [5].

Workflow for Stock Solution Preparation and Use

The following diagram outlines the logical steps and key decision points for preparing and using your ARP 100 stock solution, helping to prevent common errors.



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FAQ for ARP 100 Experimental Use

Q1: What is a suitable working concentration for ARP 100 in cell migration assays? Based on published research, concentrations in the range of 5-20 μM are effective for inhibiting cell migration in 2D cultures of

invasive cancer cells like MDA-MB-231. Higher concentrations (e.g., 40 μM) may be required in 3D spheroid models [6].

Q2: How do I prepare an in vivo dosing formulation from the DMSO stock? A common formulation is a clear solution prepared by sequentially adding components. For example, to make 1 mL:

- Add 100 μL of 25 mg/mL DMSO stock to 400 μL PEG300 and mix.
- Add 50 μL Tween-80 and mix.
- Add 450 μL saline to a final volume of 1 mL [1] [4]. Always validate the formulation for your specific in vivo model.

Q3: Does ARP 100 exhibit cytotoxicity? Cytotoxicity is concentration-dependent. In 2D cultures of MDA-MB-231 cells, viability remained above 74% at concentrations up to 75 μM in serum-free conditions but decreased at higher doses. Cytotoxicity is generally less pronounced in 3D culture models [6].

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